

Technical Support Center: OX-34 Antibody Storage and Stability

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Compound of Interest

Compound Name: Anti-Rat CD2 Antibody (OX-34)

Cat. No.: B3252270

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage and stability of the reconstituted OX-34 antibody. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the optimal performance of your antibody in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized OX-34 antibody upon receipt?

A1: Lyophilized antibodies are very stable and should be stored at -20°C or -80°C upon receipt. Stored correctly, they can be stable for several years.[\[1\]](#)

Q2: What is the recommended procedure for reconstituting the OX-34 antibody?

A2: For optimal results, it is recommended to briefly centrifuge the vial to ensure the lyophilized powder is at the bottom. Reconstitute the antibody with sterile, distilled water to the concentration specified on the product datasheet. Gently vortex the vial to ensure the antibody is fully dissolved.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q3: How should I store the reconstituted OX-34 antibody?

A3: The storage of the reconstituted antibody depends on the intended frequency of use. For short-term storage (up to one week), the antibody can be kept at 4°C. For long-term storage, it

is crucial to aliquot the antibody into single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles.[\[1\]](#)

Q4: Can I add cryoprotectants like glycerol to the reconstituted antibody?

A4: Yes, adding sterile glycerol to a final concentration of 50% can help prevent freeze-thaw damage and is recommended for long-term storage at -20°C.[\[5\]](#)

Q5: What is the expected stability of the reconstituted OX-34 antibody?

A5: The stability of the reconstituted antibody is dependent on the storage conditions. When stored in aliquots at -20°C with a cryoprotectant, the antibody should remain stable for up to a year. At 4°C, stability is typically maintained for a few weeks. However, for critical experiments, it is always best to use a freshly thawed aliquot.

Storage and Stability Data

The following table summarizes the recommended storage conditions and expected stability for the OX-34 antibody in its lyophilized and reconstituted forms.

Form	Storage Temperature	Recommended Duration	Key Considerations
Lyophilized	-20°C or -80°C	Several years	Keep desiccated and protected from moisture.
Reconstituted (Short-term)	4°C	Up to 1 week	Ideal for immediate or frequent use. Avoid microbial contamination.
Reconstituted (Long-term)	-20°C	Up to 1 year	Crucial to aliquot to avoid freeze-thaw cycles. The addition of 50% glycerol is recommended.
Reconstituted (Long-term)	-80°C	Up to 1 year	Crucial to aliquot to avoid freeze-thaw cycles. Considered the most stable condition for long-term storage.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized OX-34 Antibody

Materials:

- Lyophilized OX-34 antibody vial
- Sterile, distilled water
- Sterile pipette tips
- Microcentrifuge

Procedure:

- **Centrifuge:** Before opening, centrifuge the vial of lyophilized antibody at 10,000 x g for 20 seconds to ensure the powder is collected at the bottom of the vial.[\[4\]](#)
- **Reconstitution:** Carefully open the vial and add the volume of sterile, distilled water as recommended on the product-specific datasheet to achieve the desired final concentration.
- **Dissolution:** Gently vortex the vial to mix. Avoid vigorous shaking to prevent foaming and potential denaturation of the antibody.[\[4\]](#)
- **Incubation (Optional):** For complete dissolution, you can let the vial sit at room temperature for 10-15 minutes with occasional gentle mixing.
- **Final Centrifugation:** Briefly centrifuge the vial again to collect the entire volume of the reconstituted antibody solution at the bottom.

Protocol 2: Aliquoting and Long-Term Storage of Reconstituted OX-34 Antibody

Materials:

- Reconstituted OX-34 antibody
- Sterile, low-protein-binding microcentrifuge tubes
- Sterile pipette tips
- Sterile glycerol (for -20°C storage)

Procedure:

- **Determine Aliquot Volume:** Based on your typical experimental needs, determine the appropriate volume for each aliquot. It is advisable to make aliquots of at least 10 µL to minimize the effects of evaporation and adsorption to the vial surface.
- **Prepare Aliquots:**

- For -80°C storage: Directly pipette the determined volume of the reconstituted antibody into each sterile microcentrifuge tube.
- For -20°C storage: If desired, add an equal volume of sterile glycerol to the reconstituted antibody solution to achieve a final glycerol concentration of 50%. Mix gently and then pipette the final solution into each sterile microcentrifuge tube.
- Labeling: Clearly label each aliquot with the antibody name, concentration, and the date of reconstitution.
- Storage: Immediately place the aliquots in a -20°C or -80°C freezer. Ensure the freezer is not a frost-free model, as these cycle through freeze-thaw periods.

Troubleshooting Guide

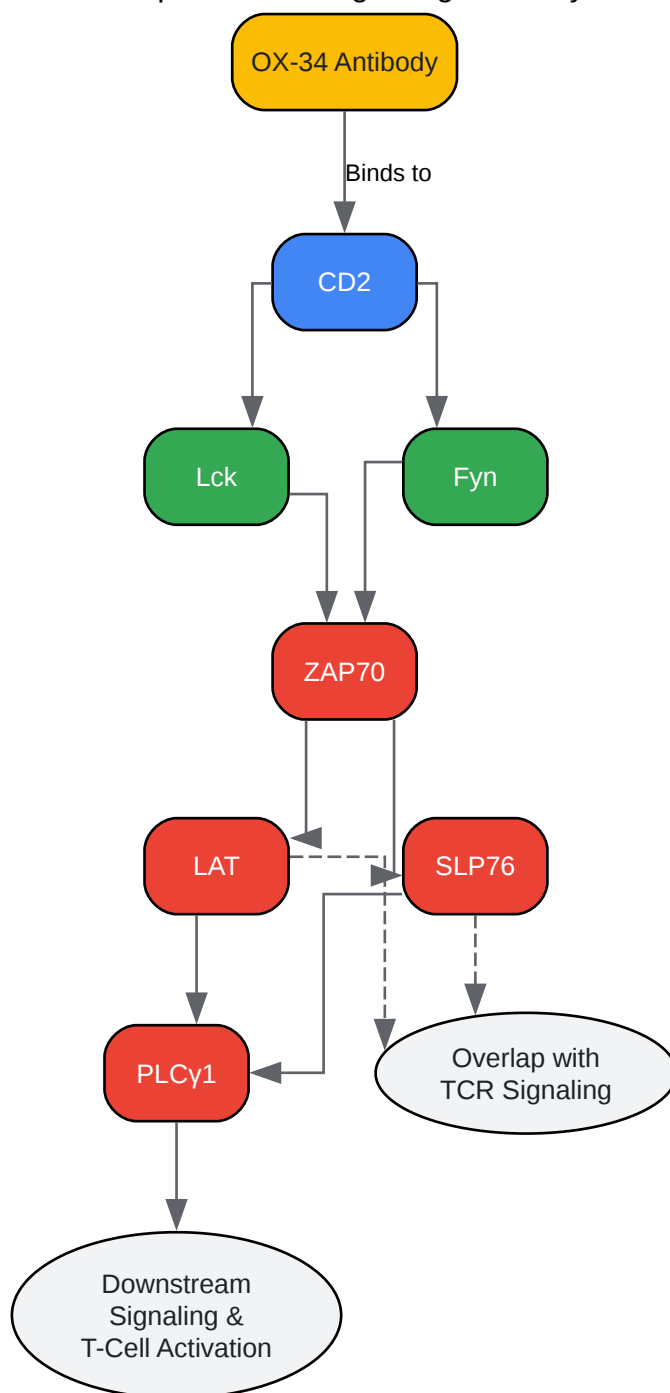
Issue	Possible Cause	Recommended Solution
Reduced antibody activity or no signal	1. Improper storage of reconstituted antibody (e.g., repeated freeze-thaw cycles).2. Antibody degradation due to prolonged storage at 4°C.3. Incorrect reconstitution leading to a lower final concentration.	1. Always use a fresh aliquot for each experiment. Ensure proper long-term storage at -20°C or -80°C.2. For critical experiments, use aliquots stored for less than a year. If storing at 4°C, use within one week.3. Double-check the reconstitution volume on the datasheet and ensure the lyophilized powder was fully dissolved.
High background in staining or assay	1. Antibody concentration is too high.2. Aggregation of the antibody due to improper storage or handling.	1. Perform a titration experiment to determine the optimal antibody concentration for your application.2. Before use, centrifuge the antibody aliquot at high speed (e.g., 10,000 x g) for 1-5 minutes to pellet any aggregates and use the supernatant. Avoid vortexing an antibody solution vigorously.
Precipitate observed in the reconstituted antibody solution	1. The antibody was not fully dissolved during reconstitution.2. Aggregation has occurred over time.	1. Ensure the reconstitution protocol was followed correctly, including gentle vortexing.2. Centrifuge the vial to pellet the precipitate and carefully use the supernatant. Consider if the storage conditions may have contributed to aggregation.

Visual Guides

CD2 Signaling Pathway

The OX-34 antibody targets the CD2 antigen, a cell surface glycoprotein expressed on T-cells and NK cells. The binding of OX-34 can modulate the CD2 signaling pathway, which plays a role in T-cell activation and adhesion. The following diagram illustrates a simplified overview of the key molecules involved in the CD2 signaling cascade.

Simplified CD2 Signaling Pathway

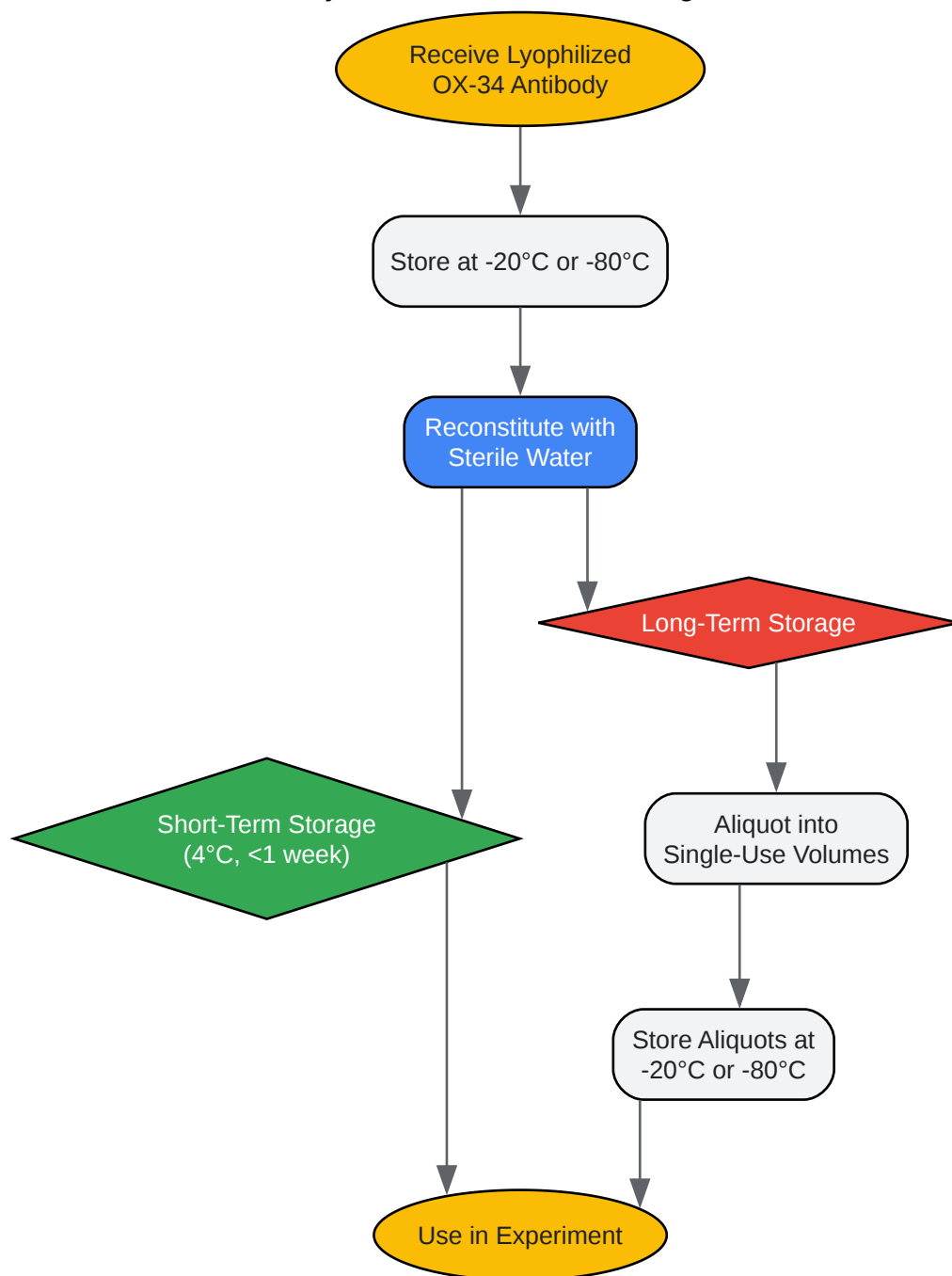
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Caption: Simplified CD2 Signaling Pathway.

Experimental Workflow: Antibody Reconstitution and Storage

This workflow outlines the critical steps from receiving your lyophilized OX-34 antibody to its proper long-term storage. Following this workflow will help maintain the integrity and performance of your antibody.

OX-34 Antibody Reconstitution and Storage Workflow



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Caption: Antibody Reconstitution and Storage Workflow.

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